

# Technical Support Center: Aqueous Solutions of Ammonium Iodate

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## Compound of Interest

Compound Name: Ammonium iodate

Cat. No.: B156991

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This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability, handling, and troubleshooting of aqueous solutions of **ammonium iodate**.

## Frequently Asked Questions (FAQs)

Q1: What are the fundamental properties of **ammonium iodate**? A1: **Ammonium iodate** ( $\text{NH}_4\text{IO}_3$ ) is an inorganic salt composed of an ammonium cation ( $\text{NH}_4^+$ ) and an iodate anion ( $\text{IO}_3^-$ ).<sup>[1][2]</sup> It is a white crystalline powder and a strong oxidizing agent, owing to the presence of the reducing ammonium ion and the oxidizing iodate ion.<sup>[1][2][3]</sup> It is stable under normal conditions but can decompose upon heating.<sup>[4]</sup>

Q2: How soluble is **ammonium iodate** in water? A2: **Ammonium iodate** is sparingly soluble in cold water and moderately to more soluble in hot water.<sup>[1][2][3]</sup> This temperature-dependent solubility is a key factor to consider during solution preparation and storage.<sup>[2]</sup>

Q3: What are the recommended storage conditions for aqueous **ammonium iodate** solutions? A3: To ensure stability, aqueous solutions of **ammonium iodate** should be stored in a cool, dry, and well-ventilated area.<sup>[4][5]</sup> Containers should be tightly closed and protected from sunlight and heat.<sup>[4]</sup> Due to potential light sensitivity, using amber or tinted glass is advisable.<sup>[6][7]</sup>

Q4: What are the primary hazards associated with **ammonium iodate** and its solutions? A4: **Ammonium iodate** is a strong oxidizer and poses a significant fire and explosion risk when in contact with organic or combustible materials.<sup>[4][6][8]</sup> It is incompatible with strong reducing

agents, acids, powdered metals, strong bases, and alcohols.[4] Direct contact can cause skin and serious eye irritation.[5]

## Data Presentation

Table 1: Physical and Chemical Properties of **Ammonium Iodate**

Property	Value	Source(s)
Chemical Formula	NH <sub>4</sub> IO <sub>3</sub>	[1]
Molar Mass	192.94 g/mol	[1][9]
Appearance	White crystalline powder	[2][3][4]
Density	3.309 g/cm <sup>3</sup> at 20-25°C	[1][3][7][9]
Decomposition Temp.	150 °C	[1][3][6][9]
pH of 5% Solution	~6.0 at 25°C	[4]

Table 2: Solubility of **Ammonium Iodate** in Water

Temperature	Solubility	Source(s)
15 °C	2.6 g / 100 g H <sub>2</sub> O	[9]
25 °C	29.883 g / L	[1]
100 °C	14.5 g / 100 g H <sub>2</sub> O	[9]

## Troubleshooting Guide

Q5: My aqueous **ammonium iodate** solution has turned yellow or brown. What is the cause and how can it be prevented? A5: The yellow or brown discoloration is typically due to the decomposition of **ammonium iodate**, which liberates elemental iodine (I<sub>2</sub>).[3] In an aqueous iodide/iodate solution, this can lead to the formation of the triiodide ion (I<sub>3</sub><sup>-</sup>), which is also colored.[10] This decomposition can be accelerated by exposure to light, heat, or the presence of impurities.[4][6][7]

- Prevention:
  - Prepare solutions fresh for each experiment.
  - Store solutions in a cool, dark place using amber bottles.[\[4\]](#)
  - Use high-purity, deionized water for solution preparation.
  - Avoid contamination with incompatible materials.[\[4\]](#)

Q6: A precipitate has formed in my **ammonium iodate** solution upon cooling. Is this normal?

A6: Yes, this is expected behavior. **Ammonium iodate**'s solubility significantly decreases as the temperature drops.[\[1\]](#)[\[2\]](#)[\[9\]](#) If you prepared a saturated or near-saturated solution in hot water, the compound will crystallize and precipitate out as the solution cools.[\[6\]](#) To avoid this, either work with the solution at a constant elevated temperature or prepare a more dilute solution that remains stable at your working temperature.

Q7: My experimental results are inconsistent when using an older **ammonium iodate** solution.

Why? A7: The inconsistency likely stems from the degradation of the solution over time. As **ammonium iodate** decomposes, its effective concentration decreases, which will alter reaction kinetics and stoichiometry.[\[1\]](#)[\[3\]](#) For quantitative applications, it is critical to use freshly prepared solutions to ensure the concentration is accurate and reproducible.

Q8: The solution is reacting violently or unexpectedly with another reagent. What is happening?

A8: This is a strong indication of an incompatibility reaction. **Ammonium iodate** is a potent oxidizing agent.[\[1\]](#)[\[2\]](#) Mixing it with reducing agents, organic compounds, powdered metals, or strong acids can lead to vigorous or even explosive reactions.[\[4\]](#) Always consult a compatibility chart and the Safety Data Sheet (SDS) before mixing **ammonium iodate** solutions with other chemicals.[\[4\]](#)

## Experimental Protocols

Protocol 1: Preparation of an Aqueous **Ammonium Iodate** Solution (Direct Dissolution)

- Objective: To prepare a solution of a specific molarity.

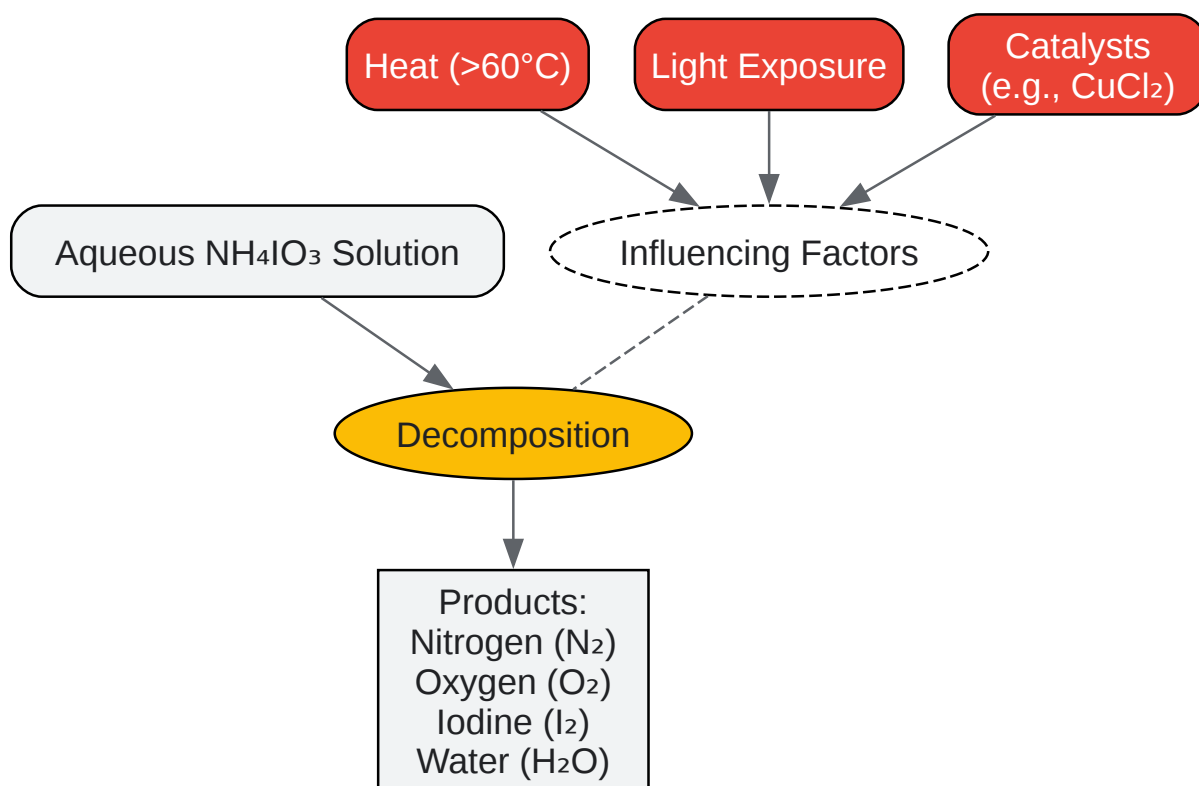
- Materials: **Ammonium iodate** (solid), high-purity deionized water, volumetric flask, magnetic stirrer and stir bar, weigh boat, spatula.
- Procedure:
  1. Calculate the mass of **ammonium iodate** required for the desired volume and concentration.
  2. Weigh the calculated mass of **ammonium iodate** accurately.
  3. Fill the volumetric flask to approximately half its volume with deionized water.
  4. Carefully add the weighed **ammonium iodate** to the flask.
  5. Place the magnetic stir bar in the flask and place the flask on a magnetic stirrer.
  6. Stir the solution until all the solid has dissolved. Gentle heating (not exceeding 40-50°C) can be used to increase the rate of dissolution, but be mindful of the temperature-dependent solubility.[\[2\]](#)
  7. Once dissolved, allow the solution to return to room temperature.
  8. Add deionized water to the flask until the bottom of the meniscus reaches the calibration mark.
  9. Stopper the flask and invert it several times to ensure homogeneity.
  10. Transfer to a clearly labeled, airtight, and light-protected storage bottle if not for immediate use.[\[4\]](#)

#### Protocol 2: Preparation of **Ammonium iodate** Crystals (Neutralization Method)

- Objective: To synthesize **ammonium iodate** from iodic acid and ammonia.
- Materials: Iodic acid ( $\text{HIO}_3$ ), ammonia solution ( $\text{NH}_3$ ), deionized water, beakers, stirring rod, filtration apparatus (e.g., Büchner funnel), wash bottle.
- Procedure:

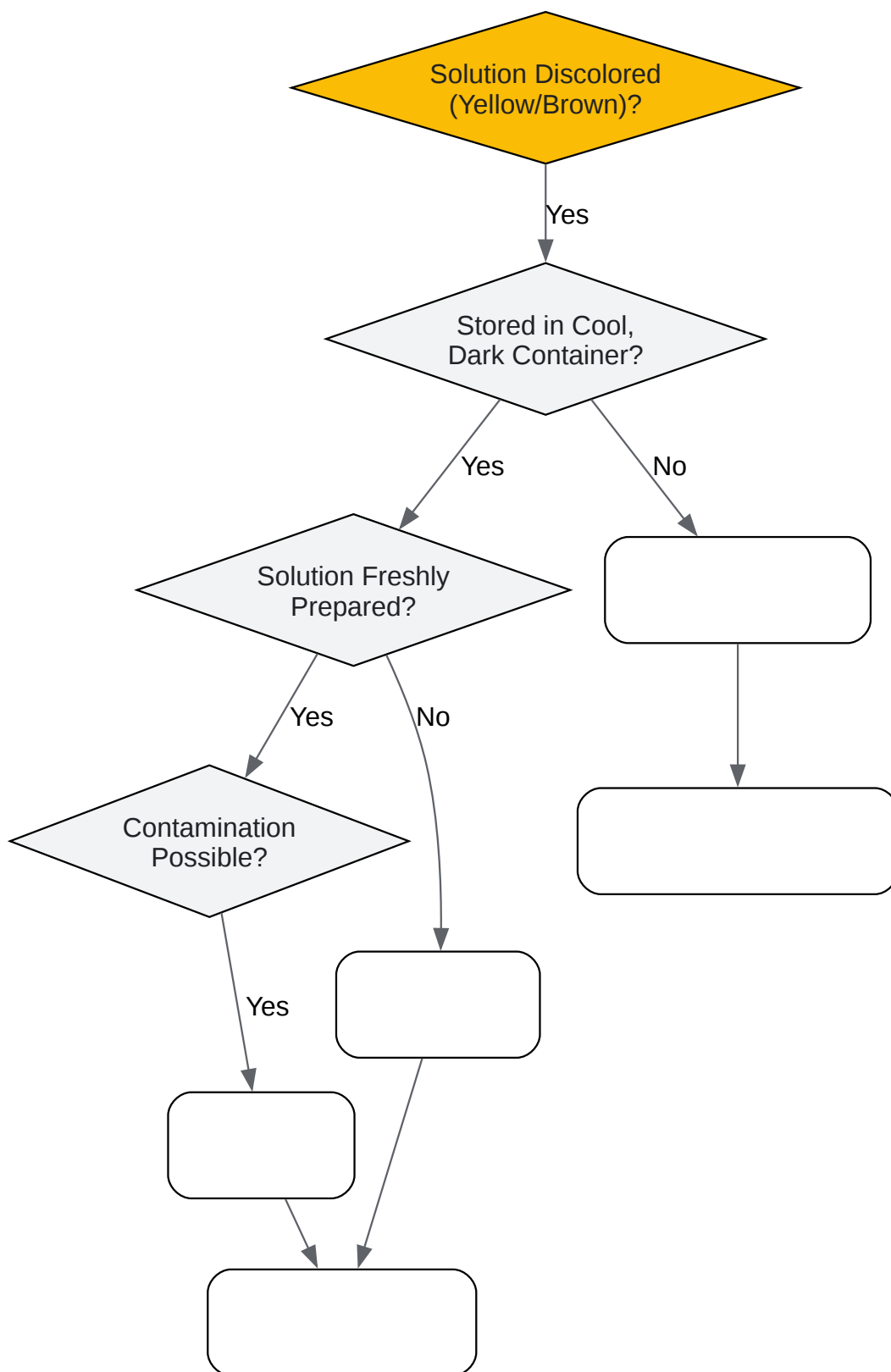
1. Prepare a solution of iodic acid by dissolving it in a minimal amount of deionized water in a beaker.
2. While stirring continuously, slowly and carefully add the ammonia solution to the iodic acid solution.[\[1\]](#)[\[2\]](#)
3. The neutralization reaction ( $\text{HIO}_3 + \text{NH}_3 \rightarrow \text{NH}_4\text{IO}_3$ ) will occur, and solid **ammonium iodate** will begin to precipitate due to its lower solubility.[\[1\]](#)[\[3\]](#)
4. Continue adding ammonia until the solution is neutralized (check with pH paper).
5. Cool the mixture in an ice bath to maximize the precipitation of the product.
6. Collect the **ammonium iodate** crystals by vacuum filtration.
7. Wash the collected crystals with a small amount of cold deionized water to remove any soluble impurities.
8. Dry the crystals in a desiccator or a low-temperature oven.
9. Safety Warning: Never attempt to prepare **ammonium iodate** by dissolving iodine in ammonium hydroxide, as this produces the highly explosive compound nitrogen triiodide ( $\text{NI}_3$ ).[\[1\]](#)[\[2\]](#)[\[3\]](#)

## Visualizations



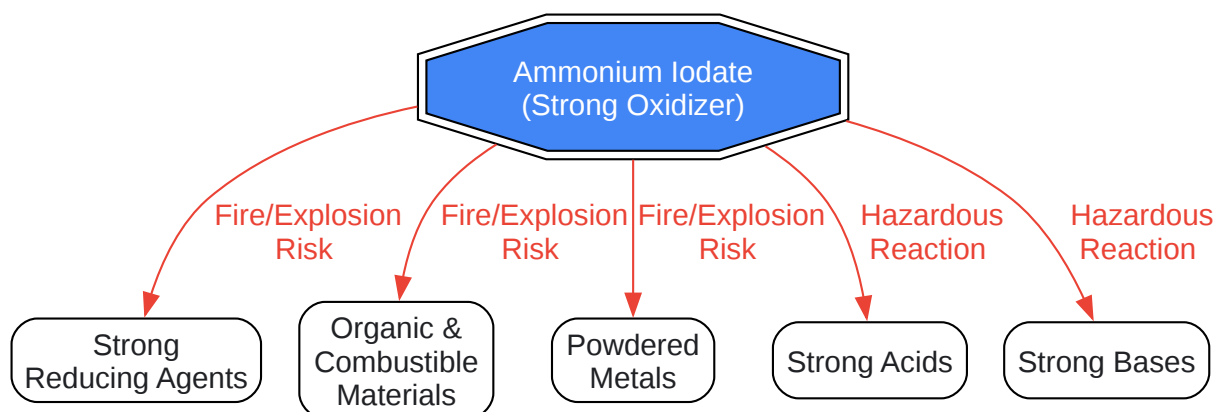
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Caption: Decomposition pathway of aqueous **ammonium iodate**.



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Caption: Troubleshooting workflow for a discolored solution.



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Caption: Incompatibility relationships of **ammonium iodate**.

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